

Chitoheptaose Treatment for Gene Expression Analysis in Plants: Application Notes and Protocols

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Compound of Interest

Compound Name: Chitoheptaose

Cat. No.: B12385539

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Introduction

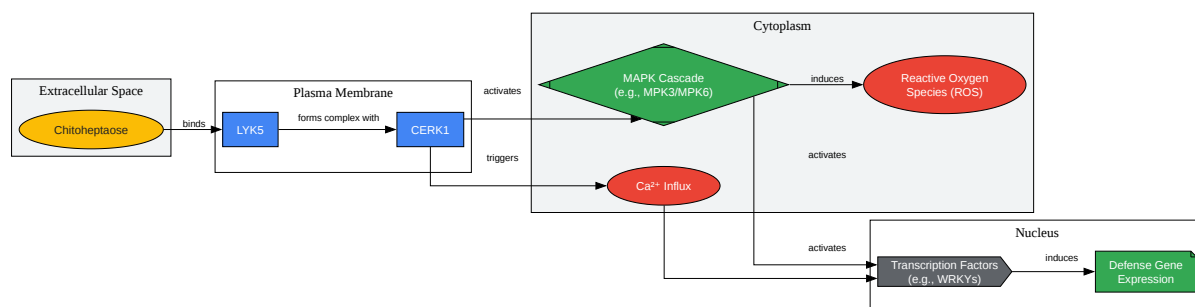
Chitoheptaose, a chitin oligosaccharide with a degree of polymerization of seven, acts as a potent Microbe-Associated Molecular Pattern (MAMP) in plants.^[1] Its recognition by plant cell surface receptors triggers a cascade of downstream signaling events, culminating in the activation of defense-related genes and the enhancement of plant immunity against a broad spectrum of pathogens.^{[1][2]} This makes **chitoheptaose** a valuable tool for studying plant defense responses, screening for novel immune-modulating compounds, and developing strategies for crop protection. These application notes provide detailed protocols for the treatment of plants with **chitoheptaose** to analyze gene expression, along with an overview of the underlying signaling pathways.

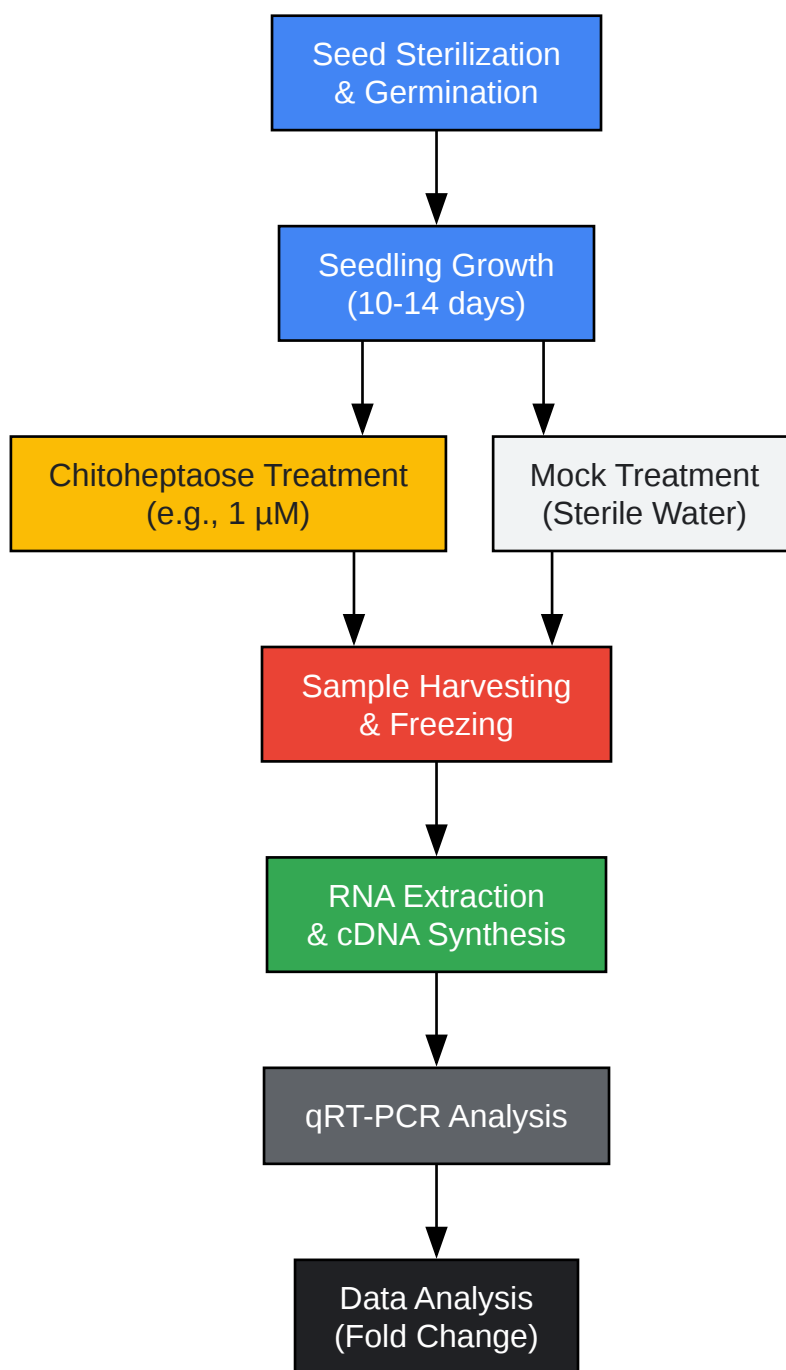
Chitin, a polymer of β -1,4-linked N-acetylglucosamine, is a major component of fungal cell walls and insect exoskeletons.^{[1][2]} Plants have evolved sophisticated mechanisms to detect chitin fragments, such as **chitoheptaose**, which are released during pathogen attack. This recognition is crucial for initiating Pattern-Triggered Immunity (PTI), the first line of inducible plant defense.

Chitoheptaose-Induced Signaling Pathway

The perception of **chitoheptaose** at the cell surface initiates a well-defined signaling cascade. The initial recognition is mediated by Lysin Motif (LYSM) receptor-like kinases (RLKs). In the model plant *Arabidopsis thaliana*, a receptor complex involving LYK5, and CERK1 (also known as LYK1) is crucial for high-affinity chitin binding and signal initiation. LYK5 is proposed to be the primary chitin-binding protein, which then forms a complex with CERK1 to activate downstream signaling.

Upon **chitoheptaose** binding, the receptor complex activates downstream signaling components, including a mitogen-activated protein kinase (MAPK) cascade. This signaling pathway leads to the production of reactive oxygen species (ROS), calcium influx, and extensive transcriptional reprogramming, including the upregulation of defense-related genes.





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References

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- 2. A LysM Receptor-Like Kinase Plays a Critical Role in Chitin Signaling and Fungal Resistance in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
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